

N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide: A Technical Overview

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Compound of Interest

Compound Name: *n*-(3,4,6-Trifluoro-2-nitrophenyl)acetamide

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For Researchers, Scientists, and Drug Development Professionals

N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide is a fluorinated aromatic compound with potential applications as a chemical intermediate in various research and development settings. This technical guide provides a summary of its known chemical and physical properties. At present, there is a notable absence of published literature detailing the biological activity of this specific compound.

Chemical and Physical Properties

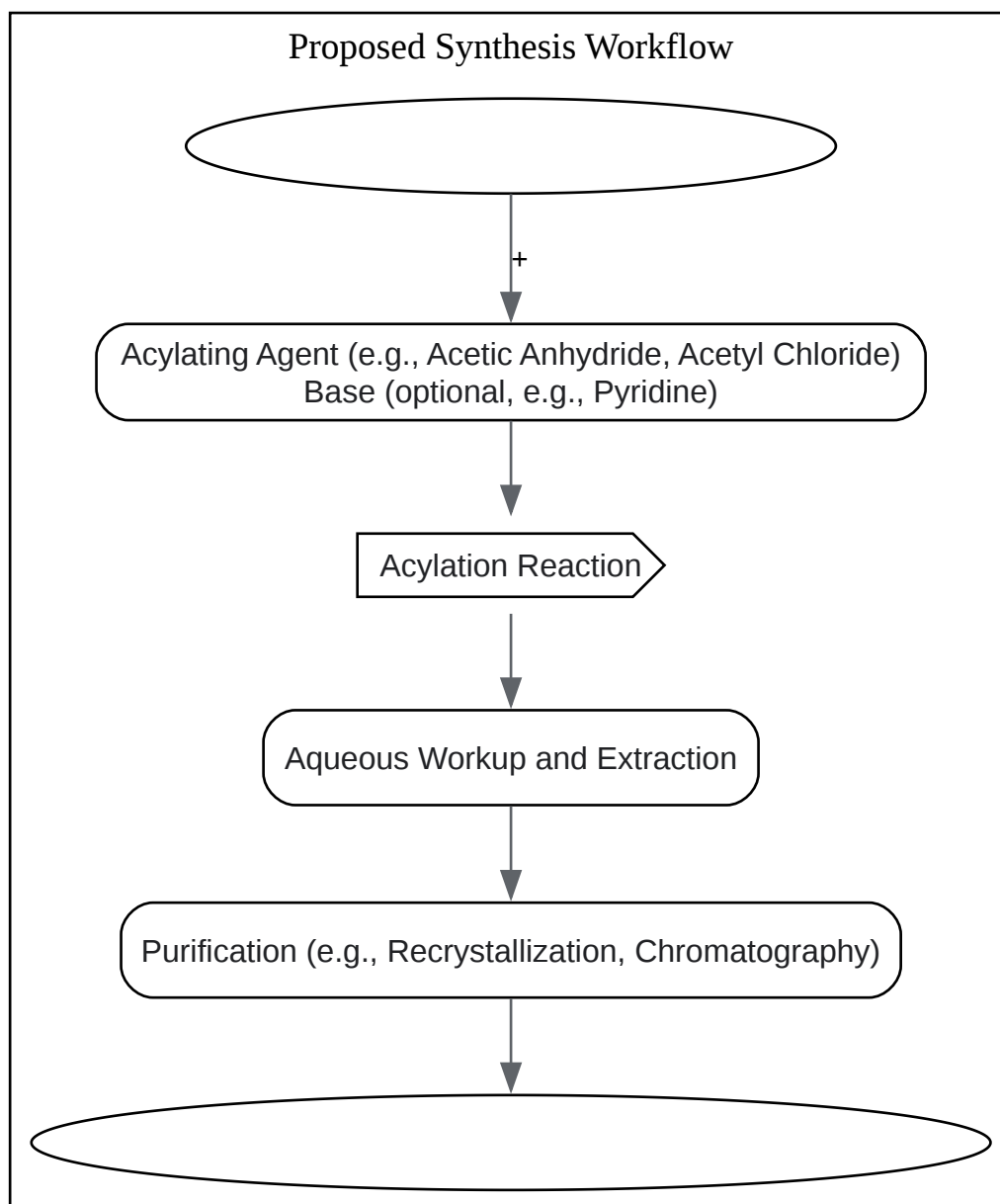
The fundamental properties of **N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide** are summarized below. This data is compiled from publicly available sources from chemical suppliers.

Property	Value
CAS Number	388-11-4
Molecular Formula	C ₈ H ₅ F ₃ N ₂ O ₃
Molecular Weight	234.13 g/mol
Density	1.592 g/cm ³ [1]
Boiling Point	359.6 °C at 760 mmHg [1]
Appearance	Not specified in available literature
Solubility	Not specified in available literature

Synthesis

Detailed, peer-reviewed experimental protocols for the synthesis of **N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide** are not readily available in the scientific literature. However, the synthesis would logically proceed via the acylation of its corresponding aniline precursor, 3,4,6-trifluoro-2-nitroaniline.

A general synthetic approach is proposed in the workflow diagram below. It is important to note that specific reaction conditions, such as the choice of solvent, acylating agent, catalyst, temperature, and reaction time, would require optimization for this particular substrate.



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Caption: A generalized workflow for the synthesis of **N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide**.

Experimental Protocols

As of the latest literature review, specific, validated experimental protocols for the synthesis, purification, and analysis of **N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide** have not been published in peer-reviewed journals. Researchers interested in working with this compound

would need to develop and validate their own methods, likely adapting procedures used for structurally similar compounds.

Biological Activity and Signaling Pathways

A comprehensive search of the scientific literature reveals no published studies on the biological activity of **N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide**. Consequently, there is no data available regarding its mechanism of action, potential therapeutic targets, or effects on any signaling pathways. The absence of such information suggests that this compound may be a novel or relatively unexplored molecule in the context of drug discovery and development.

Conclusion

N-(3,4,6-Trifluoro-2-nitrophenyl)acetamide is a chemical entity with defined physical and chemical properties. However, its biological profile remains uncharacterized in the public domain. For researchers and professionals in drug development, this presents both a challenge and an opportunity. The lack of existing data means that any investigation into its biological effects would be novel. Future research would be required to elucidate any potential therapeutic applications, mechanisms of action, and its role, if any, in biological signaling pathways.

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References

- 1. CAS#:388-11-4 | N-(3,4,6-trifluoro-2-nitro-phenyl)acetamide | Chemsrcc [chemsrc.com]
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